

but-2-ynedinitrile IUPAC name and synonyms

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *but-2-ynedinitrile*

Cat. No.: B094463

[Get Quote](#)

An In-depth Technical Guide to **But-2-ynedinitrile**

Nomenclature and Identification

But-2-ynedinitrile is a highly reactive chemical compound composed of carbon and nitrogen.
[1] Its linear molecular structure, $\text{N}\equiv\text{C}-\text{C}\equiv\text{C}-\text{C}\equiv\text{N}$, features a sequence of alternating triple and single covalent bonds.[1][2] This structure can be conceptualized as an acetylene molecule where cyanide groups have replaced both hydrogen atoms.[1][3]

IUPAC Name: **But-2-ynedinitrile**[1][4]

Synonyms:

- Dicyanoacetylene[1][4][5]
- Carbon Subnitride[1][3]
- Acetylenedicarbonitrile[4][5]
- Butynedinitrile
- 1,2-Dicyanoacetylene[4][5][6]

Physicochemical Properties

But-2-ynedinitrile is a colorless, volatile liquid at room temperature with a strong odor.[1] Its high positive standard enthalpy of formation indicates it is an endothermic compound, capable

of releasing significant energy upon decomposition.^{[1][3]} This property contributes to its explosive nature.^[1] A summary of its key quantitative properties is presented below.

Property	Value
Chemical Formula	C ₄ N ₂
Molar Mass	76.06 g·mol ⁻¹
CAS Number	1071-98-3
Appearance	Colorless volatile liquid
Density	0.907 g/cm ³
Melting Point	20.5 °C (68.9 °F; 293.6 K)
Boiling Point	76.5 °C (169.7 °F; 349.6 K)
Standard Enthalpy of Formation ($\Delta_f H^\ominus_{298}$)	+500.4 kJ/mol

(Data sourced from^{[1][3][4]})

Synthesis Protocols

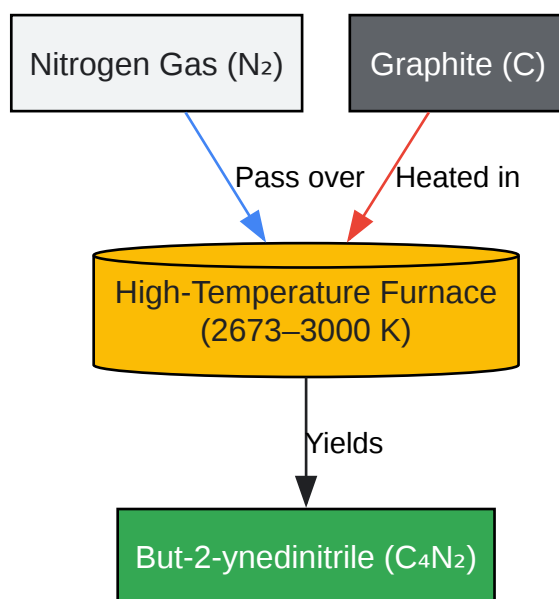
The synthesis of **but-2-ynedinitrile** is challenging and typically reserved for laboratory settings with specialized equipment due to the hazardous nature of the compound and its precursors.

Experimental Protocol 1: Synthesis from Graphite

This industrial method involves the reaction of nitrogen gas with graphite at extremely high temperatures.

- Objective: To synthesize **but-2-ynedinitrile** via direct combination of elements.
- Materials: High-purity graphite, dry nitrogen gas.
- Apparatus: High-temperature furnace or graphite-resistance furnace capable of reaching 3000 K, gas flow controllers.
- Methodology:

- A sample of graphite is placed within the furnace.
- Dry nitrogen gas is passed over the graphite sample.
- The furnace temperature is elevated to between 2,673 and 3,000 K (2,400 and 2,727 °C).
[1]
- The effluent gas containing **but-2-ynedinitrile** is passed through a cold trap (e.g., liquid nitrogen) to collect the product.
- Purification is typically achieved through vacuum sublimation.[7]



[Click to download full resolution via product page](#)

Caption: High-temperature synthesis of **but-2-ynedinitrile** from nitrogen and graphite.

Experimental Protocol 2: Dehydration of Acetylene Dicarboxamide

This laboratory-scale synthesis involves the dehydration of an amide precursor.

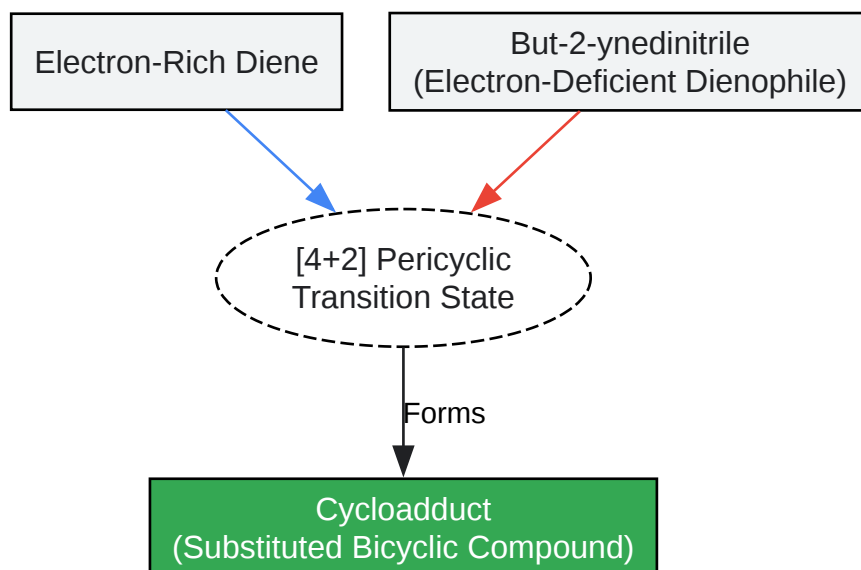
- Objective: To synthesize **but-2-ynedinitrile** via chemical dehydration.
- Materials: Acetylene dicarboxyamide, phosphorus pentoxide (P_2O_5).
- Apparatus: Round-bottom flask, heating mantle, condenser, collection flask, vacuum source.
- Methodology:
 - Acetylene dicarboxyamide is mixed with a powerful dehydrating agent, such as phosphorus pentoxide (P_2O_5), in a reaction flask.[3]
 - The mixture is gently heated under vacuum.
 - The resulting **but-2-ynedinitrile** vaporizes under these conditions.
 - The vapor is passed through a condenser and collected in a cooled flask.
 - This method has a reported maximum yield of 40%.

Chemical Reactivity and Applications

The core of **but-2-ynedinitrile**'s utility in organic synthesis lies in its electronic structure. The two terminal cyanide groups are strongly electron-withdrawing, which makes the central alkyne bond highly electron-deficient.[3] This characteristic renders it a potent electrophile and an exceptionally reactive dienophile for cycloaddition reactions.[1][3]

Diels-Alder Reactions

But-2-ynedinitrile is a powerful dienophile, readily participating in [4+2] cycloaddition reactions with a wide range of dienes.[1] Its high reactivity allows it to react even with typically unreactive partners, including aromatic compounds. For instance, it adds to 1,2,4,5-tetramethylbenzene (durene) to form a substituted bicyclooctatriene, a reaction achievable by only the most potent dienophiles.[1] This makes it an invaluable reagent for synthesizing complex, polycyclic, and nitrogen-containing molecules.[3]



[Click to download full resolution via product page](#)

Caption: Generalized workflow for the Diels-Alder reaction using **but-2-ynedinitrile**.

Other Applications

- **Astrochemistry:** Solid-phase **but-2-ynedinitrile** has been identified in the atmosphere of Titan, Saturn's largest moon, via infrared spectroscopy, highlighting its formation and stability in unique chemical environments.[3]
- **High-Energy Materials:** When burned in pure oxygen, **but-2-ynedinitrile** produces a bright blue-white flame with a temperature of 5,260 K (4,990 °C), one of the hottest known flames from a chemical reaction.[1][3] This extreme energy release makes it a subject of interest in the study of high-energy materials.
- **Materials and Coordination Chemistry:** The high reactivity of **but-2-ynedinitrile** extends to polymerization, often occurring at room temperature to form a dark solid.[1] This property is explored in the development of novel polymers and coordination compounds.[3]

Safety and Handling

But-2-ynedinitrile is an extremely hazardous substance that requires specialized handling procedures.

- **Explosion Hazard:** Due to its high endothermic heat of formation, the pure compound and its concentrated solutions are explosive and can decompose violently into carbon powder and nitrogen gas.^[1]
- **Flammability:** The compound is extremely flammable.
- **Toxicity:** It is considered highly toxic, and its high vapor pressure at room temperature presents a significant inhalation hazard.
- **Storage:** To prevent polymerization and potential decomposition, **but-2-ynedinitrile** must be stored at very low temperatures, such as in dry ice (-78 °C) or liquid nitrogen, and kept away from light and oxygen. Diluted solutions are significantly more stable for handling and storage.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Dicyanoacetylene - Wikipedia [en.wikipedia.org]
- 2. About: Dicyanoacetylene [dbpedia.org]
- 3. but-2-ynedinitrile | 1071-98-3 | Benchchem [benchchem.com]
- 4. Acetylenedicarbonitrile | C4N2 | CID 14068 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 2-Butynedinitrile [webbook.nist.gov]
- 6. Page loading... [wap.guidechem.com]
- 7. but-2-ynedinitrile | 1071-98-3 [amp.chemicalbook.com]
- To cite this document: BenchChem. [but-2-ynedinitrile IUPAC name and synonyms]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b094463#but-2-ynedinitrile-iupac-name-and-synonyms>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com